

# Phenoxyacetonitrile safety and handling precautions

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## Compound of Interest

Compound Name: **Phenoxyacetonitrile**

Cat. No.: **B046853**

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An In-depth Technical Guide to the Safety and Handling of **Phenoxyacetonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Phenoxyacetonitrile** (CAS No: 3598-14-9), a clear, light yellow-brown liquid, serves as a versatile building block in organic synthesis.<sup>[1]</sup> It is notably used as a reactant in the preparation of various pharmaceutical intermediates.<sup>[1][2]</sup> Given its chemical properties and toxicological profile, a thorough understanding of its hazards and the implementation of rigorous safety protocols are imperative for its handling in a research and development setting. This guide provides comprehensive safety data, detailed handling procedures, and emergency protocols to ensure a safe laboratory environment.

## Section 1: Hazard Identification and Classification

**Phenoxyacetonitrile** is classified as a hazardous substance that is harmful if swallowed, in contact with skin, or if inhaled.<sup>[3][4][5][6][7]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Table 1: GHS Hazard Classification for **Phenoxyacetonitrile**

| Hazard Class               | Category   | Hazard Statement                   | Signal Word |
|----------------------------|------------|------------------------------------|-------------|
| Acute Toxicity, Oral       | Category 4 | H302: Harmful if swallowed         | Warning     |
| Acute Toxicity, Dermal     | Category 4 | H312: Harmful in contact with skin | Warning     |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled           | Warning     |

Source:[3][4][5][6]

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Phenoxyacetonitrile**

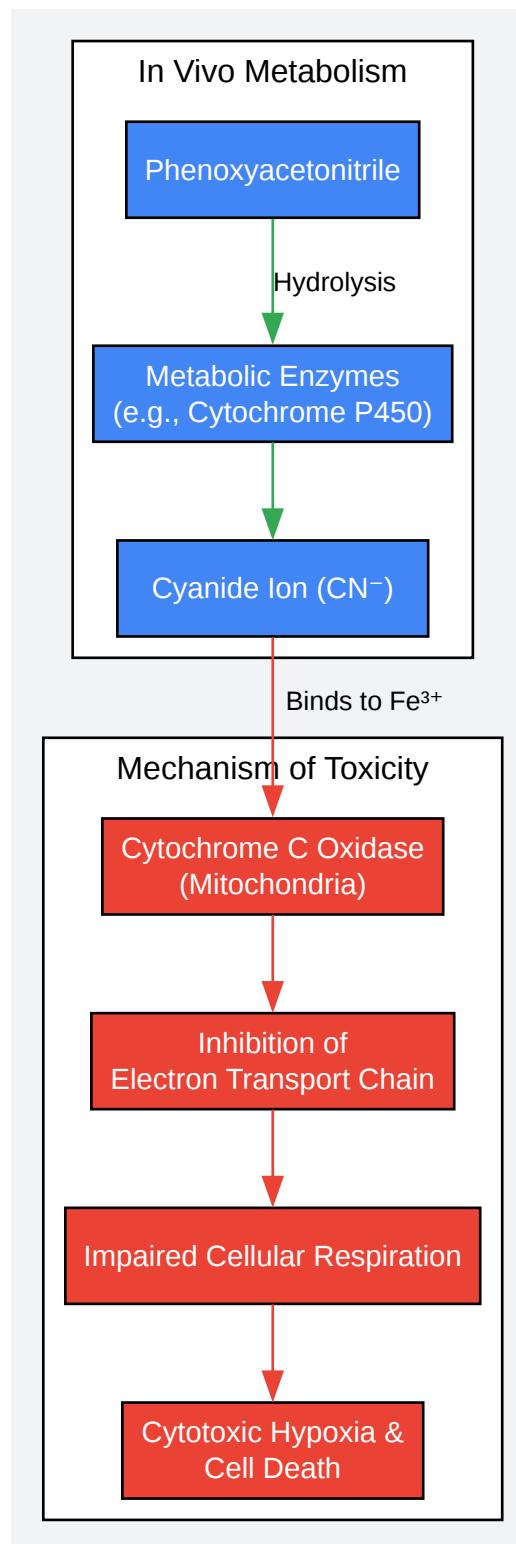
| Property            | Value                                   |
|---------------------|-----------------------------------------|
| Molecular Formula   | C <sub>8</sub> H <sub>7</sub> NO[2][3]  |
| Molecular Weight    | 133.15 g/mol [2][3][4][5]               |
| Appearance          | Clear light yellow-brown liquid[1]      |
| Boiling Point       | 235-238 °C (lit.)[2][4][5]              |
| Density             | 1.09 g/mL at 25 °C (lit.)[2][4][5]      |
| Refractive Index    | n <sub>20/D</sub> 1.524 (lit.)[1][4][5] |
| Flash Point         | >110 °C (>230 °F)[1][2]                 |
| Storage Temperature | 2-8°C[2]                                |

Source:[1][2][3][4][5]

## Section 3: Toxicology and Potential Mechanism of Action

The primary toxicological concern with **Phenoxyacetonitrile** is its acute toxicity upon ingestion, dermal contact, or inhalation.<sup>[3]</sup> While specific lethal dose (LD50/LC50) values are not publicly available, its classification as Category 4 indicates significant hazard. Chronic exposure to related nitrile compounds may lead to symptoms such as loss of appetite, headache, weakness, nausea, and irritation of the upper respiratory tract and eyes.<sup>[1]</sup>

A potential mechanism of toxicity for nitriles involves in-vivo metabolism to cyanide.<sup>[1]</sup> Cyanide then acts as a potent inhibitor of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain, which impairs cellular respiration and can lead to rapid cell death.

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Caption: Proposed mechanism of **Phenoxyacetonitrile** toxicity via metabolic release of cyanide.

## Section 4: Experimental Protocols for Acute Toxicity Assessment

The GHS classification of **Phenoxyacetonitrile** is determined through standardized toxicity testing. The following are summaries of the relevant Organisation for Economic Co-operation and Development (OECD) guidelines used to assess acute toxicity.

### Protocol 1: Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is designed to classify a substance based on its oral toxicity using a stepwise procedure with a minimal number of animals.[\[8\]](#)[\[9\]](#)

- Principle: A stepwise procedure is used where a group of animals (typically three) is dosed at a defined starting level (e.g., 300 mg/kg).[\[10\]](#) The outcome (mortality or survival) determines the next step: if mortality is observed, the next group is dosed at a lower level; if no mortality occurs, the next group is dosed at a higher level.[\[10\]](#) This continues until the toxicity class can be determined.
- Animal Selection: Healthy, young adult rats (8-12 weeks old) are typically used. Females are generally preferred as they are often slightly more sensitive.[\[11\]](#)
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube. Animals are fasted prior to dosing.
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days post-dosing.[\[10\]](#)
- Endpoint: The primary endpoint is the classification of the substance into a GHS category based on the observed mortality at specific dose levels. A gross necropsy is performed on all animals at the end of the observation period.

### Protocol 2: Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the potential hazard from short-term dermal exposure to a substance.[\[2\]](#)[\[12\]](#)

- Principle: The test substance is applied to the skin of a group of animals in a single dose.[2] A limit test at a high dose (e.g., 2000 mg/kg) can be performed initially to determine if the substance has very low toxicity.[2] If toxicity is observed, a full study with at least three dose levels is conducted to determine the dose-response relationship.
- Animal Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals (typically rats). The prepared area should be about 10% of the total body surface.[2][11]
- Dose Application: The substance is applied uniformly over the shaved area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[2][13]
- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality. Body weights are recorded weekly.[2]
- Endpoint: The LD50 value can be calculated, and the substance is classified according to the GHS criteria. Gross necropsy is performed on all animals.

## Protocol 3: Acute Inhalation Toxicity (OECD Guideline 403)

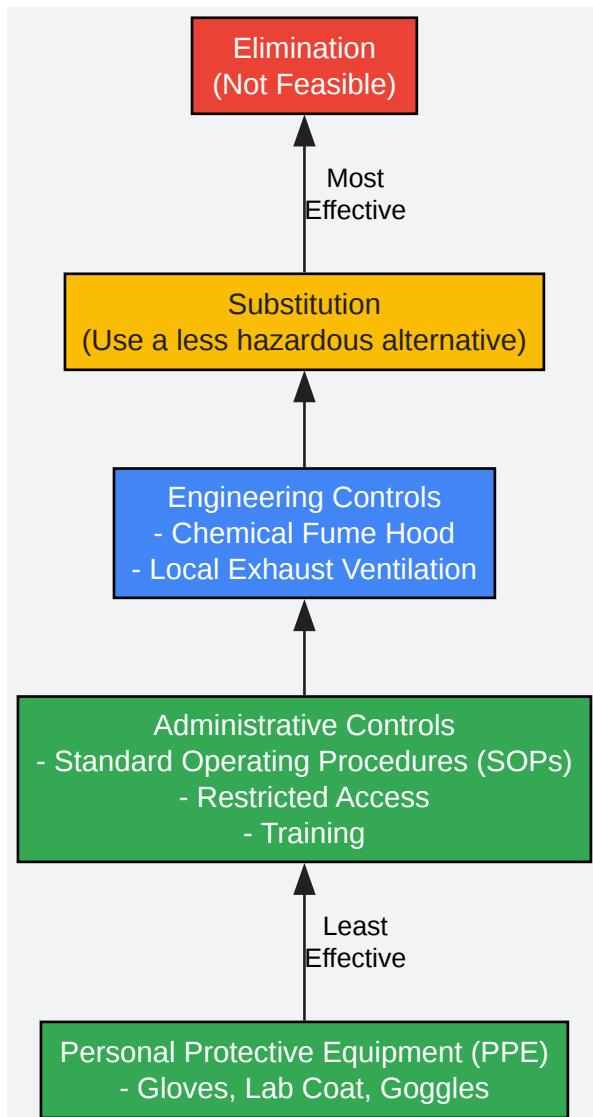
This method provides information on health hazards arising from short-term exposure to an airborne substance.[3][4]

- Principle: This guideline describes two protocols: a traditional LC50 protocol and a Concentration x Time (C x t) protocol.[1][3][14] In the traditional protocol, groups of animals are exposed to at least three concentrations of the test substance for a fixed duration (typically 4 hours).[1][3]
- Animal Selection: The preferred species is the rat. Healthy young adult animals (8-12 weeks old) are used.[3][14]
- Exposure Method: Animals are exposed in inhalation chambers that can be "whole-body" or "nose-only".[14] The concentration of the test substance in the chamber is monitored continuously. Environmental conditions like temperature ( $22\pm3^{\circ}\text{C}$ ) and humidity (30-70%) are controlled.[14]

- Observation Period: Animals are observed for at least 14 days post-exposure for signs of toxicity and mortality.[1][3]
- Endpoint: The median lethal concentration (LC50) is estimated, which informs the GHS classification.[1] All animals undergo a gross necropsy.

## Section 5: Safe Handling and Storage

Due to its acute toxicity, strict adherence to safety protocols is mandatory. The hierarchy of controls should be applied to minimize exposure risk.



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Caption: Hierarchy of controls for managing exposure to **Phenoxyacetonitrile**.

## Engineering Controls

- Ventilation: Always handle **Phenoxyacetonitrile** in a properly functioning chemical fume hood to minimize inhalation exposure.[13]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[13]

## Personal Protective Equipment (PPE)

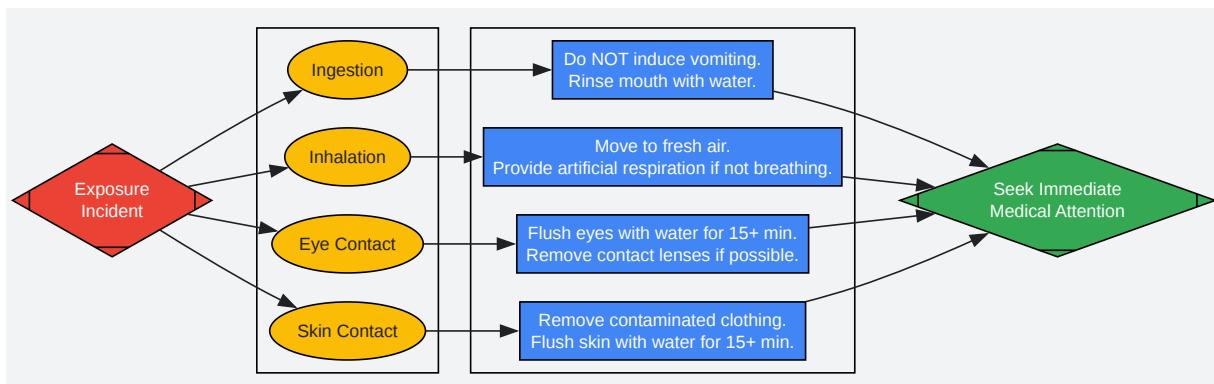
- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[4][5]
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber). Change gloves immediately if contamination occurs.[4][5]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[14] Do not breathe vapors or mists.[15] Wash hands thoroughly after handling.[14]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[14] Keep the container tightly closed.[2][14] Store away from strong oxidizing agents.[1]

## Section 6: Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.



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Caption: Workflow for first aid response to **Phenoxyacetonitrile** exposure.

- Inhalation: Move the person to fresh air immediately. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[11][14]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[9][14]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][14]
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[14]

## Section 7: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Excess heat and sources of ignition.[1]
- Incompatible Materials: Strong oxidizing agents.[1]

- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)

## Section 8: Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety department for specific guidance. Do not allow the product to enter drains or waterways.[\[14\]](#)

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